

phytochemical analysis of Dalbergia odorifera heartwood

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Compound of Interest

Compound Name: (+)-Dalbergiphenol

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An In-depth Technical Guide to the Phytochemical Analysis of Dalbergia odorifera Heartwood

Introduction

Dalbergia odorifera, commonly known as "Jiangxiang" or fragrant rosewood, is a prized species in traditional Chinese medicine and high-end timber markets.[1][2] Its heartwood is particularly valued for its unique fragrance and medicinal properties, which include promoting blood circulation, relieving pain, and eliminating blood stasis.[3] Traditionally used for treating cardiovascular and cerebrovascular diseases, the therapeutic effects of D. odorifera heartwood are attributed to its complex phytochemical composition.[4][5]

Phytochemical investigations have revealed that the heartwood is rich in flavonoids, sesquiterpenes, phenols, and quinones, which are considered the primary bioactive constituents.[3][5] Flavonoids and essential oils are key active components, exhibiting a range of pharmacological activities such as anti-inflammatory, antioxidant, and anti-platelet aggregation effects.[1][3][6] This technical guide provides a comprehensive overview of the phytochemical profile of D. odorifera heartwood, detailed experimental protocols for its analysis, and insights into the signaling pathways modulated by its constituents.

Major Phytochemical Constituents

The heartwood of D. odorifera contains a diverse array of secondary metabolites. These are broadly classified into volatile and non-volatile compounds. The volatile components, primarily sesquiterpenes, contribute to the characteristic aroma, while the non-volatile compounds,

dominated by flavonoids, are responsible for its color and many of its pharmacological activities.^{[2][7]}

Volatile Organic Compounds (VOCs)

The essential oil of *D. odorifera* heartwood is rich in sesquiterpenes. Trans-nerolidol and its oxides are the most prominent volatile components, often accounting for over 62% of the essential oil.^[1] These compounds are considered significant markers for the quality evaluation of *D. odorifera*.^[1]

Table 1: Quantitative Analysis of Major Volatile Compounds in *Dalbergia odorifera* Heartwood (DOH)

Compound	Concentration (mg/g)	Analytical Method
trans-Nerolidol	1.193 - 3.210	GC-MS
Nerolidol oxide I	Present (Quantification varies)	GC-MS
Nerolidol oxide II	Present (Quantification varies)	GC-MS

Source: Data compiled from multiple studies.^[1]

Non-Volatile Organic Compounds (NVOCs)

Flavonoids are the predominant class of non-volatile compounds in the heartwood.^[1] These include various subclasses such as flavanones, isoflavones, flavones, and flavonols.^[1] Many of these flavonoids have been shown to possess significant biological activities, including cardiovascular protection.^[1]

Table 2: Quantitative Analysis of Major Flavonoids in *Dalbergia odorifera* Heartwood (DOH)

Compound	Class	Concentration Range (µg/g)
Sativanone	Flavanone	1.25 - 2.89
Liquiritigenin	Flavanone	1.87 - 4.53
Butin	Flavanone	0.98 - 2.15
Naringenin	Flavanone	0.76 - 1.98
Alpinetin	Flavanone	0.21 - 0.55
Pinocembrin	Flavanone	0.11 - 0.32
Isoliquiritigenin	Chalcone	0.45 - 1.12
3',4',7-Trihydroxyisoflavone	Isoflavone	1.54 - 3.76
Daidzein	Isoflavone	0.88 - 2.01
Tectorigenin	Isoflavone	0.34 - 0.87
Formononetin	Isoflavone	1.02 - 2.45
Biochanin A	Isoflavone	0.15 - 0.43
Luteolin	Flavone	0.23 - 0.61
3'-O-methylviolanonone	Isoflavanone	0.55 - 1.34

Source: Data derived from UPLC-DAD analysis.[\[1\]](#)

Experimental Protocols

The analysis of phytochemicals in *D. odorifera* heartwood involves a multi-step process encompassing sample preparation, extraction, separation, and identification.

Sample Preparation and Extraction

- **Sample Collection:** Heartwood samples are typically collected from the stem and root of mature *D. odorifera* trees.[\[1\]](#) The wood is then air-dried, pulverized into a fine powder, and stored in a desiccator.

- Extraction of Volatile Compounds (Essential Oil):
 - Steam Distillation: A common method for extracting essential oils. The powdered heartwood is subjected to steam, which vaporizes the volatile compounds. The vapor is then condensed and collected.
 - Solvent Extraction: Maceration or Soxhlet extraction using a non-polar solvent like petroleum ether can also be employed. The solvent is later evaporated to yield the essential oil.
- Extraction of Non-Volatile Compounds (Flavonoids):
 - Maceration/Ultrasonic Extraction: The powdered heartwood is soaked in a polar solvent, typically methanol or ethanol, often with the aid of ultrasonication to enhance extraction efficiency.^[1]
 - Fractionation: The crude extract is then suspended in water and partitioned successively with solvents of increasing polarity, such as petroleum ether, ethyl acetate, and n-butanol, to separate compounds based on their polarity.^[8]

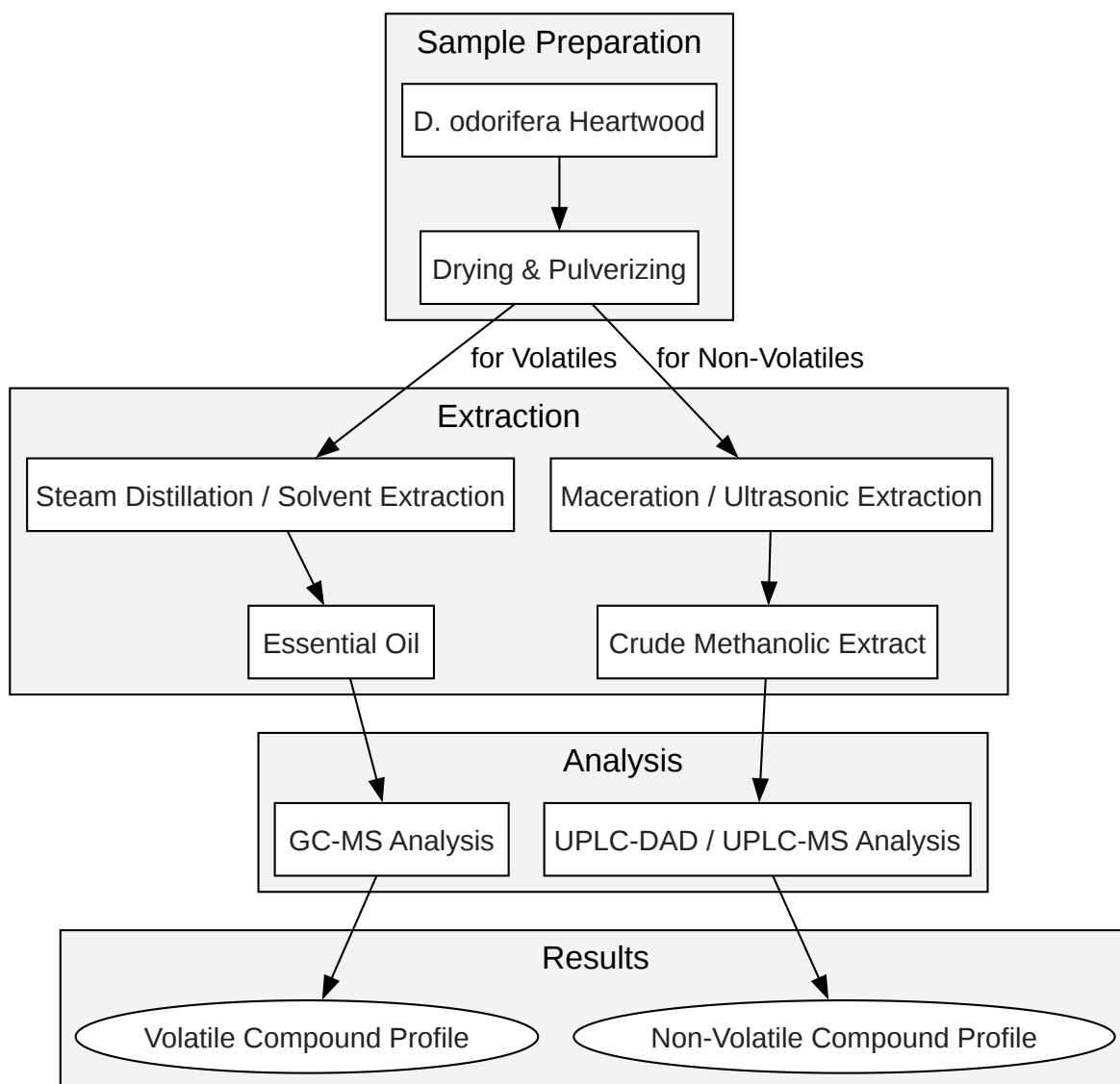
Chromatographic Separation and Spectrometric Identification

- Gas Chromatography-Mass Spectrometry (GC-MS): This is the standard method for analyzing volatile compounds.
 - Protocol: The essential oil is injected into a GC system equipped with a suitable capillary column (e.g., HP-5MS). The oven temperature is programmed to ramp up, separating compounds based on their boiling points and polarity. The separated compounds are then introduced into a mass spectrometer, which provides mass spectra for identification by comparison with spectral libraries (e.g., NIST).^{[1][4]}
- Ultra-High-Performance Liquid Chromatography (UPLC): UPLC is used for the separation and quantification of non-volatile compounds like flavonoids.
 - Protocol: The extract is analyzed using a UPLC system with a C18 column. A gradient elution is typically performed using a mobile phase consisting of two solvents, such as (A)

acetonitrile and (B) water with a small amount of formic acid to improve peak shape.

- Detection:

- Diode Array Detector (DAD): Used for quantification of known compounds by comparing their peak areas with those of reference standards.[\[1\]](#)
- Mass Spectrometry (UPLC-ESI-Q/TRAP-MS/MS): Coupled with UPLC, electrospray ionization (ESI) mass spectrometry allows for the identification of a wide range of compounds by providing accurate mass and fragmentation data.[\[1\]](#)[\[4\]](#)

General Workflow for Phytochemical Analysis of *D. odorifera* Heartwood

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Caption: A generalized workflow for the phytochemical analysis of *Dalbergia odorifera* heartwood.

Signaling Pathways Modulated by *D. odorifera* Constituents

Research has shown that extracts and isolated compounds from *D. odorifera* can modulate several key cellular signaling pathways, underpinning their therapeutic effects.

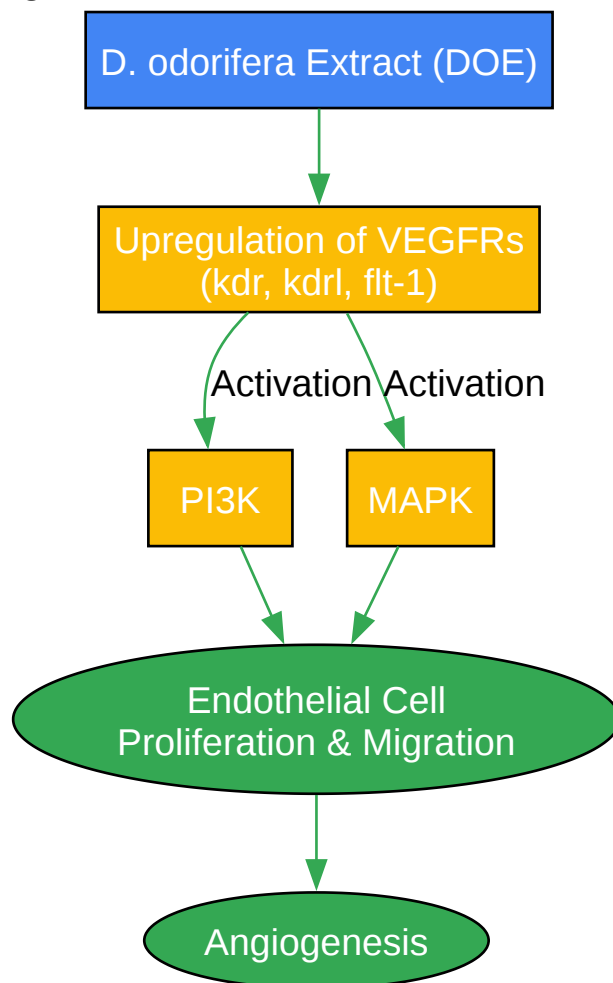
PI3K/AKT Signaling Pathway

The PI3K/AKT pathway is crucial for cell growth, proliferation, and survival. Formononetin, a flavonoid found in the heartwood, has been shown to exert anti-muscle atrophy effects by activating this pathway.^[6] Activation of AKT leads to the phosphorylation and subsequent inhibition of FoxO3a, a transcription factor that promotes muscle protein degradation. Furthermore, AKT activation can stimulate mTORC1, which promotes protein synthesis.^[6] This mechanism is relevant for combating conditions like cancer cachexia.^[6]

Caption: PI3K/AKT pathway modulation by *Dalbergia odorifera* compounds to prevent muscle atrophy.

Angiogenesis via VEGFRs and PI3K/MAPK Pathways

D. odorifera extract (DOE) has been found to promote angiogenesis, the formation of new blood vessels.^[9] This effect is mediated through the upregulation of Vascular Endothelial Growth Factor Receptors (VEGFRs) such as KDR, KDRL, and FLT-1. The binding of VEGF to its receptors triggers downstream signaling cascades, including the PI3K/AKT and MAPK pathways, which are essential for endothelial cell proliferation and migration—key processes in angiogenesis.^[9]

Pro-Angiogenic Effect of *D. odorifera* Extract (DOE)

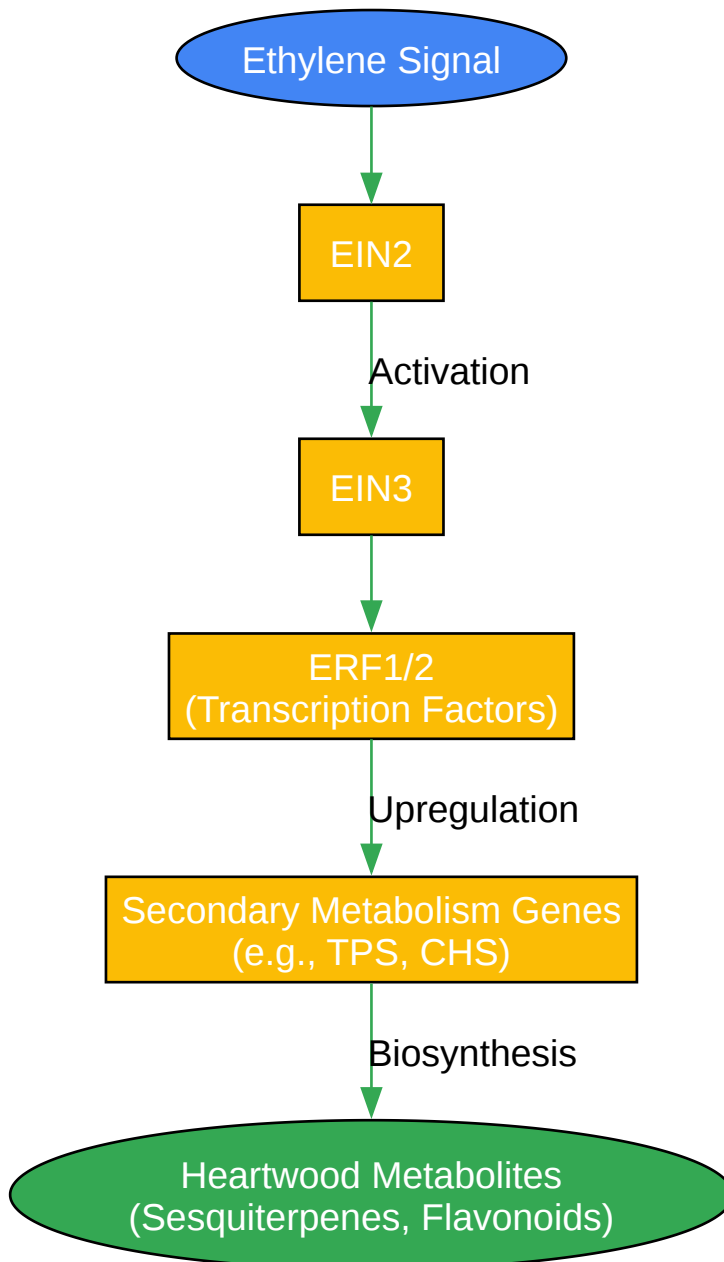
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Caption: Mechanism of *Dalbergia odorifera* extract in promoting angiogenesis.

Ethylene Signaling in Heartwood Formation

The formation of heartwood and the accumulation of its characteristic secondary metabolites are complex biological processes. Studies suggest that ethylene signaling plays a critical role in regulating heartwood formation in *D. odorifera*.^[10] Key genes in the ethylene signaling pathway, such as EIN2, EIN3, and ERF1/2, are upregulated in the transition zone between sapwood and heartwood. This upregulation is correlated with the increased biosynthesis of sesquiterpenes (like trans-nerolidol) and flavonoids, indicating that ethylene acts as a key signaling molecule in this process.^[10]

Role of Ethylene Signaling in Heartwood Formation



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Caption: Ethylene signaling pathway's role in regulating secondary metabolite synthesis in heartwood.

Conclusion and Future Perspectives

The heartwood of *Dalbergia odorifera* is a rich source of bioactive phytochemicals, primarily flavonoids and sesquiterpenes. Standardized analytical techniques like GC-MS and UPLC-MS

are essential for the qualitative and quantitative analysis of these compounds, which is crucial for quality control and drug development. The constituents of *D. odorifera* exert their pharmacological effects by modulating key cellular signaling pathways, including PI3K/AKT and MAPK, highlighting their therapeutic potential for a range of diseases from muscle atrophy to cardiovascular disorders.

While significant progress has been made, future research should focus on several areas. A deeper investigation into the mechanisms of action of individual compounds is needed to fully understand their therapeutic potential. Further studies on the synergistic effects of different compounds within the heartwood extract could reveal more potent therapeutic activities. Additionally, research into the artificial induction of heartwood formation, potentially by manipulating the ethylene signaling pathway, is critical for the sustainable production and conservation of this valuable medicinal plant.[3][10]

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